

Personal protective equipment for handling Diallyl 2,2'-oxydiethyl dicarbonate

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Compound of Interest

Compound Name: Diallyl 2,2'-oxydiethyl dicarbonate

Cat. No.: B1669595

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Essential Safety Protocols for Handling Diallyl 2,2'oxydiethyl dicarbonate

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Diallyl 2,2'-oxydiethyl dicarbonate** (CAS 142-22-3), also known as Allyl Diglycol Carbonate (ADC). Adherence to these procedures is essential for minimizing exposure risks and ensuring a safe laboratory environment.

Hazard Summary

Diallyl 2,2'-oxydiethyl dicarbonate is classified with the following hazards:

- Acute Toxicity (Oral): Harmful if swallowed.[1]
- Skin Irritation: Causes skin irritation.[1][2]
- Eye and Respiratory Irritation: May cause irritation to the eyes and respiratory system.
- Aquatic Toxicity: Very toxic to aquatic life.[1]

All handling should occur in a designated area, such as a chemical fume hood, to mitigate inhalation risks.[3] Direct physical contact must be avoided through the use of appropriate personal protective equipment (PPE).[3]





Personal Protective Equipment (PPE) Specifications

While specific breakthrough time data for **Diallyl 2,2'-oxydiethyl dicarbonate** is not readily available, the following table summarizes the required PPE based on Safety Data Sheet (SDS) recommendations. It is crucial to select equipment that conforms to established standards such as EN (European Norm) and NIOSH (National Institute for Occupational Safety and Health).

Protection Type	Specification	Standard/Notes
Hand Protection	Chemical-resistant, impervious gloves. Nitrile gloves are a suggested material.[4]	Gloves must be tested according to EN 374.[1] Always inspect gloves for integrity before use. For prolonged or heavy contact, consider double-gloving.
Eye & Face Protection	Tightly fitting chemical splash goggles.	Goggles should comply with OSHA regulations or EN 166. [4] In situations with a high risk of splashing, a full-face shield should be worn in addition to goggles.
Skin & Body Protection	Impervious protective clothing (e.g., lab coat, apron) and boots.	To prevent repeated or prolonged skin contact, wear appropriate protective clothing. [4] Ensure clothing is resistant to chemicals.
Respiratory Protection	A NIOSH/MSHA-approved respirator is required if ventilation is inadequate, exposure limits are exceeded, or symptoms of irritation occur.	A half-mask or full-facepiece air-purifying respirator with organic vapor cartridges is recommended.[5] Use should be part of a comprehensive respiratory protection program.

Operational and Disposal Plans



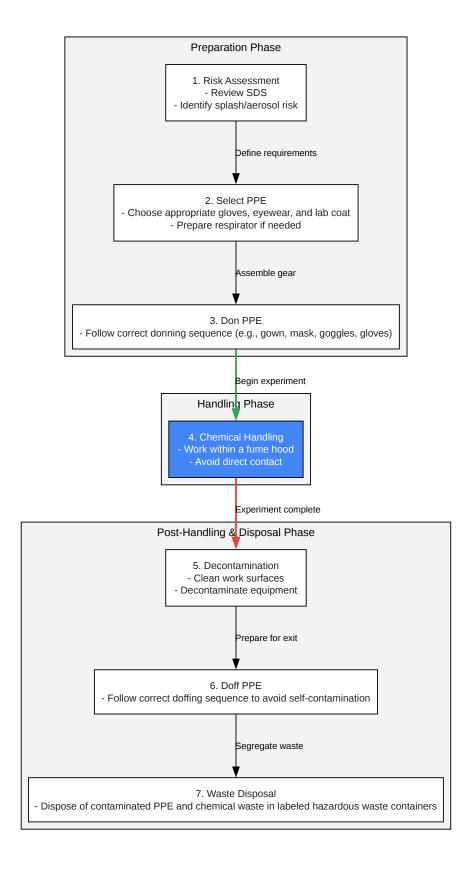
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The following procedural guidance outlines the step-by-step process for safely handling **Diallyl 2,2'-oxydiethyl dicarbonate** from preparation to disposal.

Experimental Workflow and PPE Protocol

The logical flow for handling this chemical involves a cycle of assessment, preparation, handling, and disposal to ensure safety at every stage.





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Diagram: Workflow for Safe Handling of **Diallyl 2,2'-oxydiethyl dicarbonate**.



Step-by-Step Procedural Guidance

4.1. Pre-Operational Phase

- Consult the SDS: Before any work begins, thoroughly review the Safety Data Sheet for Diallyl 2,2'-oxydiethyl dicarbonate.
- Assemble PPE: Based on the table above, select the appropriate PPE. Check all items for damage (e.g., pinholes in gloves, cracks in goggles).
- Prepare Work Area: Ensure the chemical fume hood is operational. Clear the workspace of any unnecessary items. Have spill cleanup materials readily available.
- Don PPE: Put on PPE in the following order: lab coat, respirator (if needed), face protection (goggles/face shield), and finally gloves. Ensure gloves overlap the cuffs of the lab coat.

4.2. Handling and Operations

- Location: All transfers and manipulations of this chemical must be performed inside a certified chemical fume hood to minimize vapor inhalation.[3]
- Technique: Use appropriate lab equipment to avoid direct contact. Do not eat, drink, or smoke in the work area.[1][7]
- Contamination: Be mindful of secondary contamination. Do not touch surfaces outside the fume hood (e.g., door handles, computers) with contaminated gloves.

4.3. Spill and Emergency Procedures

- Minor Spill: For a small spill inside a fume hood, absorb the material with an inert absorbent (e.g., vermiculite, sand).[3] Place the contaminated absorbent into a sealed, labeled container for hazardous waste disposal.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected skin area with plenty of soap and water.[2] Seek medical advice if irritation persists.[1]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do.[1] Seek



immediate medical attention.

4.4. Disposal Plan

- PPE Disposal: All disposable PPE (gloves, etc.) that has come into contact with the chemical must be considered hazardous waste. Do not discard in regular trash.
- Chemical Waste: Unused chemical and reaction residues must be collected in a designated, labeled hazardous waste container.
- Container Management: Do not empty into drains.[1] All waste must be disposed of through
 an authorized waste management facility, following all local, state, and federal regulations.[1]
- Doffing PPE: Remove PPE in an order that minimizes contamination: gloves first, followed by lab coat and eye protection. Wash hands thoroughly with soap and water after removing all PPE.

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